

Acetomenaphthone: A Technical Guide to a Synthetic Vitamin K4 Analogue

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Compound of Interest		
Compound Name:	Acetomenaphthone	
Cat. No.:	B1666500	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

Acetomenaphthone, also known as menadiol diacetate or vitamin K4, is a synthetic analogue of vitamin K. As a prodrug, it is readily converted in the body to menadione (vitamin K3) and subsequently to the active form, menadiol. This conversion allows it to participate in the vitamin K cycle, playing a crucial role in the gamma-carboxylation of several coagulation factors, thereby exhibiting procoagulant activity. Beyond its established role in hemostasis, recent research has unveiled potential anticancer properties of its active metabolites, suggesting a broader therapeutic utility. This technical guide provides a comprehensive overview of Acetomenaphthone, detailing its chemical and physical properties, mechanism of action, relevant experimental data, and detailed protocols for key assays.

Introduction

Vitamin K is a group of fat-soluble vitamins essential for the synthesis of proteins required for blood coagulation and bone metabolism. **Acetomenaphthone** (Vitamin K4) is a synthetic, water-soluble vitamin K analogue that serves as a precursor to the biologically active forms of vitamin K.[1] Its primary therapeutic application has been in the management of vitamin K deficiency and associated bleeding disorders.[2] Structurally, it is the diacetate ester of menadiol, which enhances its stability.[1] Following administration, it undergoes hydrolysis to release menadiol, which is then converted to menadione and enters the vitamin K cycle.[1] This guide will delve into the technical aspects of **Acetomenaphthone**, providing researchers and



drug development professionals with a detailed understanding of its properties and potential applications.

Chemical and Physical Properties

Acetomenaphthone is a white crystalline powder. A summary of its key chemical and physical properties is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C15H14O4	[3]
Molecular Weight	258.27 g/mol	[3]
CAS Number	573-20-6	[3]
Synonyms	Menadiol diacetate, Vitamin K4	[3]
Melting Point	Not Available	
Solubility	Soluble in boiling alcohol (1:3.3)	[1]
Appearance	White crystalline powder with a bitter taste	[1]

Mechanism of Action Role in the Vitamin K Cycle

The primary mechanism of action of **Acetomenaphthone** is its participation in the vitamin K cycle, which is essential for the post-translational modification of several blood clotting factors.

- Conversion to Active Form: Following administration, Acetomenaphthone (menadiol diacetate) is hydrolyzed by esterases to menadiol.[1] Menadiol is then oxidized to menadione (vitamin K3).
- Participation in Gamma-Carboxylation: Menadione is subsequently reduced to its active hydroquinone form, which acts as a cofactor for the enzyme gamma-glutamyl carboxylase.



- [4] This enzyme catalyzes the carboxylation of glutamic acid residues on vitamin K-dependent proteins, including coagulation factors II (prothrombin), VII, IX, and X.[5]
- Activation of Coagulation Factors: The addition of a carboxyl group to these factors is crucial
 for their ability to bind calcium ions, a necessary step for their activation and participation in
 the coagulation cascade.[4]

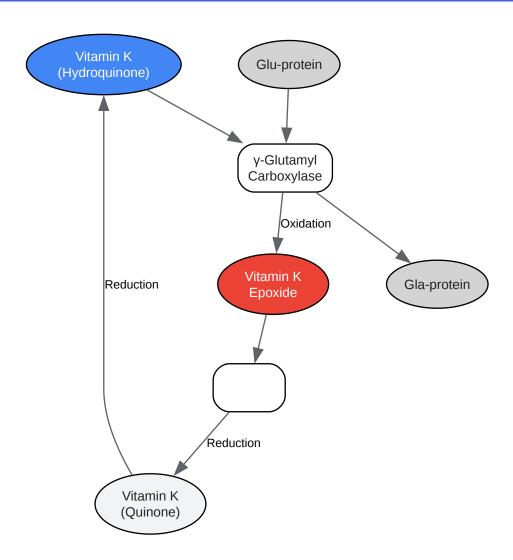
The overall metabolic conversion and its entry into the vitamin K cycle are depicted in the following diagrams.



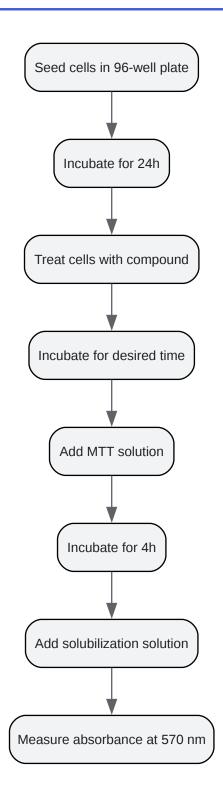
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Figure 1: Metabolic conversion of Acetomenaphthone.









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- 5. Acetaminophen and meloxicam inhibit platelet aggregation and coagulation in blood samples from humans PubMed [pubmed.ncbi.nlm.nih.gov]
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